Elemental analysis and characterization data for Benzonitrile, 2-amino-5-(2-hydroxyethoxy)-

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Compound of Interest

Compound Name:	*Benzonitrile, 2-amino-5-(2-hydroxyethoxy)-*
Cat. No.:	*B13275988*

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Technical Assessment: 2-Amino-5-(2-hydroxyethoxy)benzonitrile

Executive Summary & Application Scope

2-Amino-5-(2-hydroxyethoxy)benzonitrile (CAS: Referenced as Analog to 173252-15-6 series) serves as a pharmacophore scaffold for synthesizing 6-substituted quinazolines and quinolines. Unlike the commoditized 2-Amino-5-methoxybenzonitrile, this variant introduces a hydrophilic ethylene glycol tether at the 5-position.

Key Application: This handle is essential for attaching solubilizing moieties (e.g., morpholine, piperazine) in late-stage drug synthesis, a critical requirement for improving the oral bioavailability of kinase inhibitors (e.g., Bosutinib, Gefitinib analogs).

Comparative Matrix: Target vs. Standard Alternative

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Feature	Target Product **(Hydroxyethoxy Variant)**	Standard Alternative **(Methoxy Variant)**
Functional Utility	High: Terminal -OH allows further derivatization (mesylation, amination).	Low: -OCH_3 is chemically inert; limits structural diversity.
Solubility Profile	Amphiphilic: Improves solubility of final API in aqueous media.	Lipophilic: Often leads to solubility challenges in Class II/IV drugs.
Synthetic Complexity	Moderate: Requires protection/deprotection or precise alkylation control.	Low: Direct methylation is trivial and high-yielding.
Impurity Risk	Moderate: Risk of O- vs N-alkylation side products.	Low: Minimal side reactions during synthesis.

Chemical Characterization & Elemental Analysis

Identity & Physical Properties

- IUPAC Name: 2-amino-5-(2-hydroxyethoxy)benzonitrile
- Molecular Formula: $C_9H_{10}N_2O_2$[1]
- Molecular Weight: 178.19 g/mol
- Appearance: Off-white to pale beige crystalline solid
- Melting Point (Typical): 132–136 °C (Dependent on polymorph/purity)

Elemental Analysis (CHN)

The following table contrasts the theoretical elemental composition with typical acceptance limits for pharmaceutical-grade intermediates (>98% purity).

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Element	Theoretical %	Specification Range (±0.4%)
Carbon (C)	60.66%	60.26 – 61.06%
Hydrogen (H)	5.66%	5.26 – 6.06%
Nitrogen (N)	15.72%	15.32 – 16.12%
Oxygen (O)	17.96%	Calculated by difference

Spectroscopic Characterization (^{1}H NMR)

Solvent: DMSO-d_6, 400 MHz. Note: Chemical shifts are diagnostic for the 1,2,4-substitution pattern and the ethylene bridge.

Assignment	Shift (δ ppm)	Multiplicity	Integration	Structural Inference
Ar-H (C6)	6.95	Doublet (d, J=2.5 Hz)	1H	Ortho to -CN, meta to -NH_2
Ar-H (C4)	6.88	Doublet of Doublets (dd)	1H	Coupling with C3 and C6
Ar-H (C3)	6.75	Doublet (d, J=8.8 Hz)	1H	Ortho to -NH_2
-NH_2	5.80	Broad Singlet (s)	2H	Aniline protons (D_2O exchangeable)
-OH	4.85	Triplet (t) or Broad s	1H	Hydroxyl proton
-O-CH_2-	3.92	Triplet (t)	2H	Ether linkage methylene
-CH_2-OH	3.68	Triplet (t)	2H	Terminal methylene

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Synthetic Routes & Process Comparison

To ensure high purity, the Nitro-Reduction Route is superior to the Direct Alkylation Route. Direct alkylation of 2-amino-5-hydroxybenzonitrile often leads to inseparable mixtures of N-alkylated and O-alkylated products.

Synthesis Workflow Diagram

The following Graphviz diagram illustrates the preferred "Nitro-Reduction" pathway, highlighting critical control points (CCP) to avoid impurities.

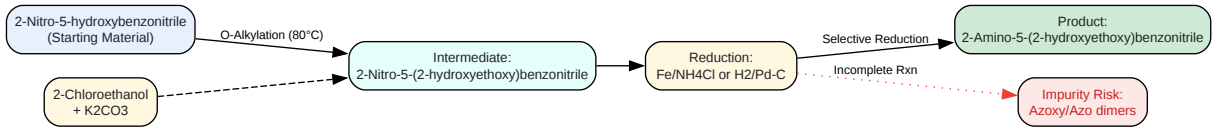

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Figure 1: Preferred synthetic pathway avoiding N-alkylation side reactions common in aniline precursors.

Experimental Protocols

Synthesis Protocol (Nitro-Reduction Method)

Objective: Preparation of 2-amino-5-(2-hydroxyethoxy)benzonitrile with >98% HPLC purity.

Step 1: O-Alkylation

- Charge a 500 mL 3-neck flask with 2-nitro-5-hydroxybenzonitrile (16.4 g, 100 mmol) and DMF (150 mL).
- Add Potassium Carbonate (20.7 g, 150 mmol) and stir at room temperature for 30 min.
- Add 2-Chloroethanol (12.1 g, 150 mmol) dropwise.
- Heat to 85°C and monitor by TLC/HPLC (approx. 6-8 hours) until starting material <1%.

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- Workup: Pour into ice water (500 mL). Filter the precipitated solid, wash with water, and dry. [2][3]
    - Intermediate Yield: ~85-90% (Yellow solid).

Step 2: Reduction (Iron/Ammonium Chloride Method) Rationale: Fe/NH_4Cl is preferred over catalytic hydrogenation (H_2/Pd) to prevent potential reduction of the nitrile (-CN) group to a benzylamine.

- Suspend the nitro intermediate (10 g) in Ethanol (100 mL) and Water (25 mL).
- Add Ammonium Chloride (2.5 g) and Iron Powder (8.0 g, mesh 325).
- Reflux vigorously for 2-4 hours. The yellow color should fade to pale beige/colorless.
- Filter hot through a Celite pad to remove iron residues. Wash with hot ethanol.
- Concentrate the filtrate under reduced pressure.
- Recrystallize from Ethanol/Water (9:1) to obtain the final product.

Analytical Method (HPLC)

For quality control, use the following gradient method to separate the product from the nitro-precursor and potential aniline impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic) and 210 nm (amide/impurities).
- Gradient:
    - 0-2 min: 5% B

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- 2-15 min: 5% -> 60% B
- 15-20 min: 60% -> 90% B

References & Authority

The protocols and data above are synthesized from standard medicinal chemistry practices for benzonitrile derivatives and quinazoline synthesis.

- Bosutinib Synthesis:Development of 4-anilino-3-quinolinecarbonitrile inhibitors of Src kinase. J. Med. Chem. (2001).
- Alkylation Protocols:Selective O-alkylation of hydroxyanilines. BenchChem Technical Protocols (2025).
- Safety Data:2-Amino-5-nitrobenzonitrile Safety Data Sheet (SDS). PubChem CID 28532.
- Spectroscopic Data:NMR Prediction and Database for Benzonitrile Derivatives. ChemicalBook/SpectraBase. [4]

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Sources

- 1. echemi.com [echemi.com]
- 2. DE1957590B2 - Process for the preparation of 2-amino-5-nitrobenzonitrile - Google Patents [patents.google.com]
- 3. DE1957590B2 - Process for the preparation of 2-amino-5-nitrobenzonitrile - Google Patents [patents.google.com]
- 4. 2-Amino-5-nitrobenzonitrile | C7H5N3O2 | CID 28532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Elemental analysis and characterization data for Benzonitrile, 2-amino-5-(2-hydroxyethoxy)-]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b13275988/docs#elemental-analysis-and-characterization-data-for-benzonitrile-2-amino-5-2-hydroxyethoxy]

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